

Technical Guide: Safe Handling and Properties of (3,4,5-Triiodophenyl)methanol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (3,4,5-Triiodophenyl)methanol

Cat. No.: B1394875

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This document provides a comprehensive technical overview of **(3,4,5-Triiodophenyl)methanol**, designed for researchers, scientists, and drug development professionals. The guide moves beyond a standard Safety Data Sheet (SDS) to offer practical, field-proven insights into its safe handling, storage, and emergency management, grounded in its specific chemical properties and associated hazards.

Introduction and Compound Profile

(3,4,5-Triiodophenyl)methanol (CAS No. 52273-53-7) is a heavily halogenated aromatic alcohol.^{[1][2]} Its structure, featuring three iodine atoms on the phenyl ring, makes it a valuable intermediate in organic synthesis, particularly where high molecular weight, radiopacity, or specific steric and electronic properties are required. However, this high degree of iodination also necessitates a rigorous approach to safety and handling. The presence of iodine can influence the compound's reactivity and toxicological profile, making adherence to strict laboratory protocols essential. This guide serves as a self-validating system of protocols, explaining the causality behind each recommendation to ensure user safety and experimental integrity.

Physicochemical and Identity Data

A clear understanding of a compound's physical and chemical properties is the foundation of its safe use. The key identifiers and properties for **(3,4,5-Triiodophenyl)methanol** are summarized below.

Property	Value	Source
CAS Number	52273-53-7	[1] [2] [3] [4]
Molecular Formula	C ₇ H ₅ I ₃ O	[1] [3] [4] [5]
Molecular Weight	485.83 g/mol	[1] [2] [4]
Synonyms	3,4,5-Triiodobenzyl alcohol	[3] [4]
Purity	≥95% (Typical)	[2]
Storage Temperature	2-8°C, Keep in dark place, Sealed in dry	[1]

Note: Comprehensive data on properties such as melting point, boiling point, and solubility are not readily available in public literature. Therefore, it should be handled as a solid compound with unknown thermal decomposition characteristics and assumed to have low aqueous solubility, typical for poly-iodinated aromatic compounds.

Hazard Identification and GHS Classification

(3,4,5-Triiodophenyl)methanol is classified as a hazardous substance. The "Warning" signal word indicates a moderate level of hazard.[\[1\]](#) The specific Globally Harmonized System (GHS) classifications demand stringent control measures in a laboratory setting.

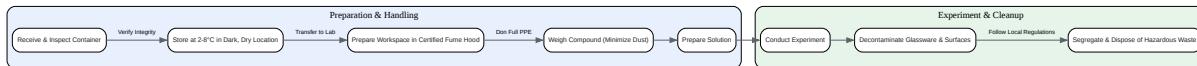
Pictogram	GHS Code	Hazard Statement	Implication for Handling
 alt text	H302	Harmful if swallowed	[1]
H315	Causes skin irritation	[6]	
H319	Causes serious eye irritation	[6]	
H332	Harmful if inhaled	[1]	
H335	May cause respiratory irritation	[1] [6]	

Expert Analysis of Hazards:

- Oral and Inhalation Toxicity (H302, H332): The "harmful" classification necessitates preventing ingestion and inhalation. This is primarily achieved by using engineering controls to contain the solid powder and avoiding hand-to-mouth contact.
- Irritation (H315, H319, H335): As an irritant to skin, eyes, and the respiratory tract, direct contact must be avoided. This informs the mandatory use of specific personal protective equipment (PPE) and dictates that all manipulations of the solid compound must occur in a well-ventilated enclosure to prevent inhalation of airborne dust.

Core Safety Protocols & Personal Protective Equipment (PPE)

A systematic workflow is critical to minimize exposure. The following diagram and protocols outline a self-validating system for handling **(3,4,5-Triiodophenyl)methanol** from receipt to disposal.



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Caption: Safe handling workflow for **(3,4,5-Triiodophenyl)methanol**.

Engineering Controls

The primary line of defense is to contain the hazard at its source.

- Chemical Fume Hood: All work involving the solid compound, including weighing and solution preparation, must be conducted in a certified chemical fume hood. This is non-negotiable and directly addresses the inhalation hazard (H332/H335).^[6]

- Safety Shower & Eyewash Station: An accessible and tested safety shower and eyewash station must be available in the immediate work area.[\[6\]](#) This is a critical response measure for the skin and eye irritation hazards (H315/H319).

Personal Protective Equipment (PPE)

PPE provides the final barrier between the researcher and the chemical.

- Eye Protection: Chemical safety goggles with side-shields are mandatory to protect against splashes and airborne dust.[\[6\]](#)
- Hand Protection: Wear protective gloves (e.g., nitrile). Gloves must be inspected before use and removed using the proper technique to avoid skin contact. Contaminated gloves must be disposed of as hazardous waste.[\[7\]](#)
- Skin and Body Protection: A lab coat or impervious clothing is required to protect against skin contact.[\[6\]](#)
- Respiratory Protection: If there is a risk of dust generation that cannot be controlled by a fume hood, a suitable respirator must be worn.[\[7\]](#)

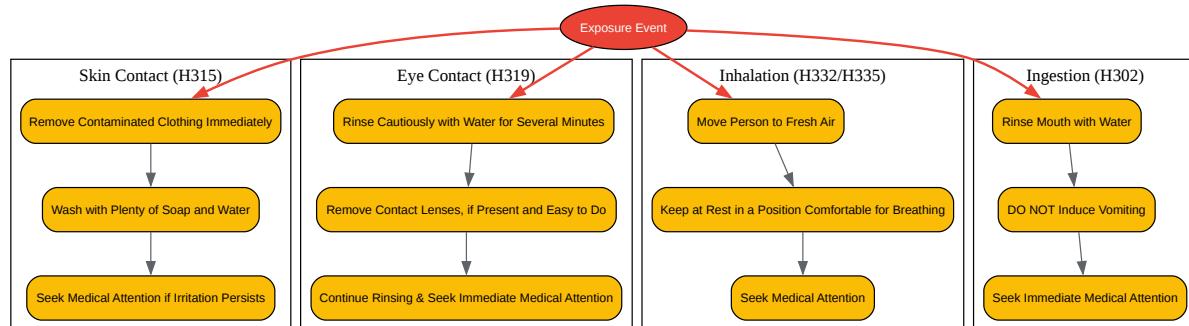
Recommended Handling Protocol (Weighing and Solution Preparation)

- Preparation: Don all required PPE before entering the designated work area. Ensure the fume hood sash is at the appropriate height.
- Staging: Place a weigh boat, spatula, and the sealed container of **(3,4,5-Triiodophenyl)methanol** inside the fume hood.
- Weighing: Carefully open the container inside the hood. Use gentle movements with the spatula to transfer the solid to the weigh boat to minimize the generation of airborne dust.
- Closing: Securely close the primary container immediately after weighing.
- Solubilization: Place the weigh boat directly into the vessel that will be used for dissolution. Add the solvent slowly to wet the powder and prevent it from becoming airborne.

- Cleanup: Wipe down the spatula and any affected surfaces inside the fume hood with a suitable solvent-dampened cloth. Dispose of the cloth and any other contaminated disposables as hazardous waste.
- Post-Handling: Wash hands thoroughly with soap and water after removing gloves.[\[6\]](#)

Emergency Procedures and First Aid

Rapid and correct response to an exposure is critical.



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Caption: First aid response flowchart for exposure incidents.

Accidental Release Measures

- Evacuate: Evacuate non-essential personnel from the immediate area.[\[6\]](#)
- Ventilate: Ensure the area is well-ventilated, but avoid actions that could disperse dust into the air.
- Contain: Prevent the spill from entering drains or water courses.[\[6\]](#)

- Clean-up:
 - For small spills, gently cover with an absorbent material.
 - Clean up spills in a manner that does not disperse dust. This can be achieved by gently moistening with water before collection.[8]
 - Use non-sparking tools.
 - Collect the material and place it in a sealed, labeled container for hazardous waste disposal.[8]
- Decontaminate: Clean the spill area thoroughly.

Storage, Stability, and Disposal

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area, protected from light.[1][6][8] The recommended storage temperature is between 2-8°C.[1] The product should be stored locked up.[6]
- Stability: The compound is expected to be stable under recommended storage conditions.[7] Avoid conditions that could lead to decomposition, such as high heat.
- Disposal: This material and its container must be disposed of as hazardous waste.[6] Follow all federal, state, and local regulations. Do not allow the product to enter drains or the environment.

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- To cite this document: BenchChem. [Technical Guide: Safe Handling and Properties of (3,4,5-Triiodophenyl)methanol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1394875#3-4-5-triiodophenyl-methanol-safety-data-sheet-sds-and-handling-precautions>]

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